

A Technical Guide to the Solubility of Vat Yellow 4 in Organic Solvents

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Compound of Interest

Compound Name: Vat Yellow 4

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Introduction

Vat Yellow 4, with the Colour Index name C.I. 59100 and CAS number 128-66-5, is an anthraquinone-based vat dye.[1][2] Structurally known as Dibenzo[b,def]chrysene-7,14-dione, its large, planar, and non-polar molecular structure dictates its solubility characteristics.[2][3] Like other vat dyes, it is fundamentally insoluble in water but exhibits varying degrees of solubility in specific organic solvents, a critical consideration for its application, analysis, and purification.[1][4][5] This document provides a comprehensive overview of the available data on the solubility of **Vat Yellow 4** in organic solvents, outlines a general experimental protocol for solubility determination, and presents key workflows relevant to its handling and analysis.

Solubility Data

Quantitative solubility data (e.g., in g/L or mol/L) for **Vat Yellow 4** is not extensively reported in publicly available literature. The existing information is primarily qualitative. The following table summarizes the reported solubility of **Vat Yellow 4** in various organic solvents.

Solvent	CAS Number	Solubility Description	References
Nitrobenzene	98-95-3	Soluble	[1] [2] [6] [7]
Xylene	1330-20-7	Soluble	[1] [2] [6]
Tetrahydronaphthalene	119-64-2	Soluble	[1] [2] [6] [7]
Sulfuric Acid (conc.)	7664-93-9	Soluble	[1] [2] [6]
Acetone	67-64-1	Slightly Soluble	[1] [2] [6] [7]
Benzene	71-43-2	Slightly Soluble	[1] [2] [6]
Chloroform	67-66-3	Slightly Soluble	[1] [2] [6] [7]
Ethanol	64-17-5	Slightly Soluble	[1] [2] [6] [7]
Pyridine	110-86-1	Slightly Soluble	[1] [2] [6] [7]
Toluene	108-88-3	Slightly Soluble	[1] [2] [6]
o-Chlorophenol	95-57-8	Slightly Soluble	[2] [6] [7]
Dimethylformamide (DMF)	68-12-2	Soluble (inferred) ¹	[8]
Water	7732-18-5	Insoluble	[1] [6]

¹Solubility in DMF is inferred from its use as a solvent for the thin-layer chromatography (TLC) analysis of vat dyes.[\[8\]](#)

Experimental Protocol for Solubility Determination

This section outlines a generalized protocol for determining the solubility of **Vat Yellow 4** in an organic solvent. This method is based on standard laboratory procedures for solubility assessment of organic compounds.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To determine the qualitative and semi-quantitative solubility of **Vat Yellow 4** in a target organic solvent at a specified temperature.

Materials:

- **Vat Yellow 4** powder (analytical grade)
- Target organic solvent(s) (HPLC grade or equivalent)
- Volumetric flasks and pipettes
- Analytical balance
- Small test tubes or vials with caps
- Vortex mixer
- Temperature-controlled water bath or shaker
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

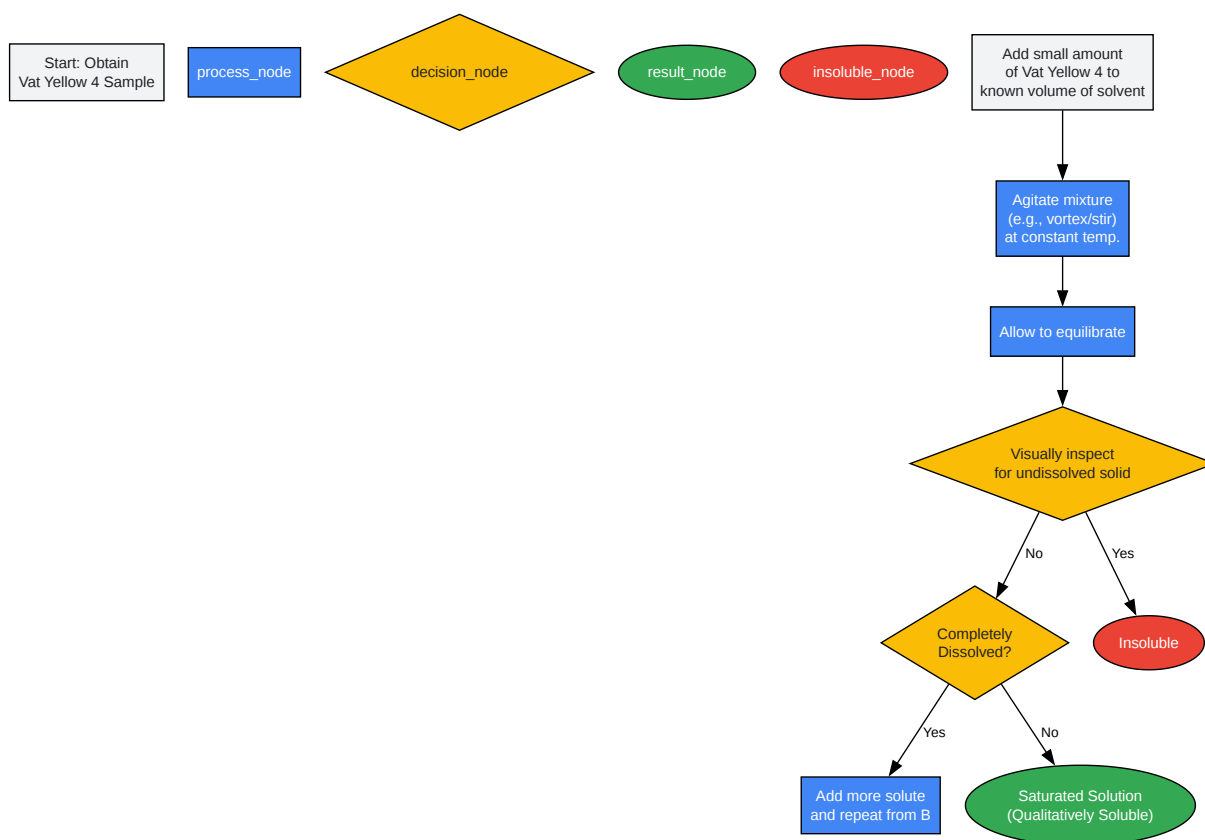
- **Preparation of Saturated Solution:** a. Accurately weigh an excess amount of **Vat Yellow 4** powder and add it to a test tube or vial. b. Using a pipette, add a precise volume (e.g., 5.0 mL) of the desired organic solvent to the test tube. c. Securely cap the test tube and vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing. d. Place the test tube in a temperature-controlled water bath set to the desired experimental temperature (e.g., 25 °C). e. Allow the mixture to equilibrate for a set period (e.g., 24 hours), with intermittent shaking to ensure saturation is reached.
- **Separation of Undissolved Solid:** a. After equilibration, remove the test tube from the water bath. b. Centrifuge the suspension at a high speed (e.g., 5000 rpm) for 15-20 minutes to pellet the undissolved **Vat Yellow 4**.
- **Analysis of Supernatant:** a. Carefully withdraw a known volume of the clear supernatant using a clean pipette, ensuring no solid particles are disturbed. b. Transfer the supernatant to a volumetric flask and dilute it with the same organic solvent to a concentration that falls within the linear range of a pre-established calibration curve. c. Measure the absorbance of

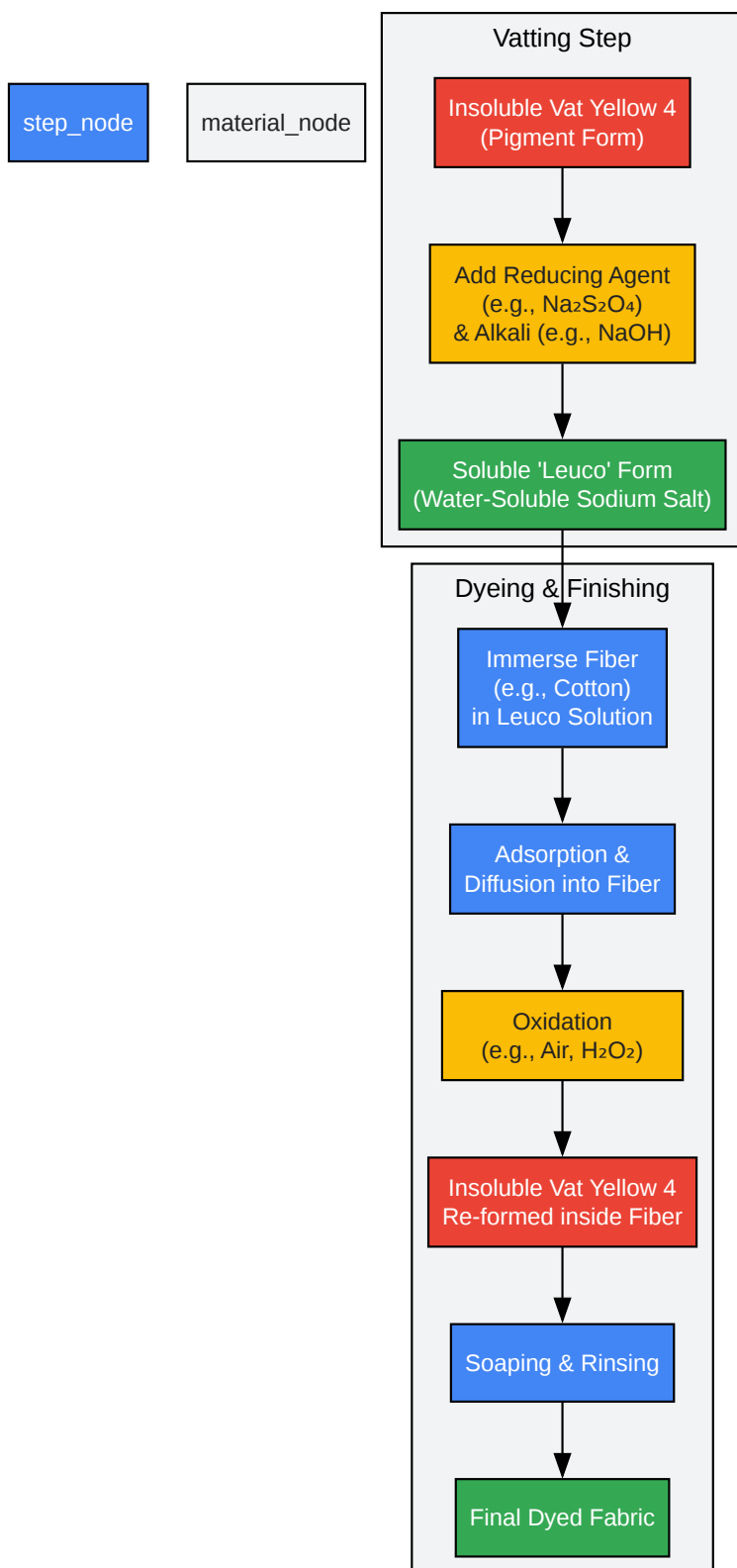
the diluted solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **Vat Yellow 4** in that solvent.

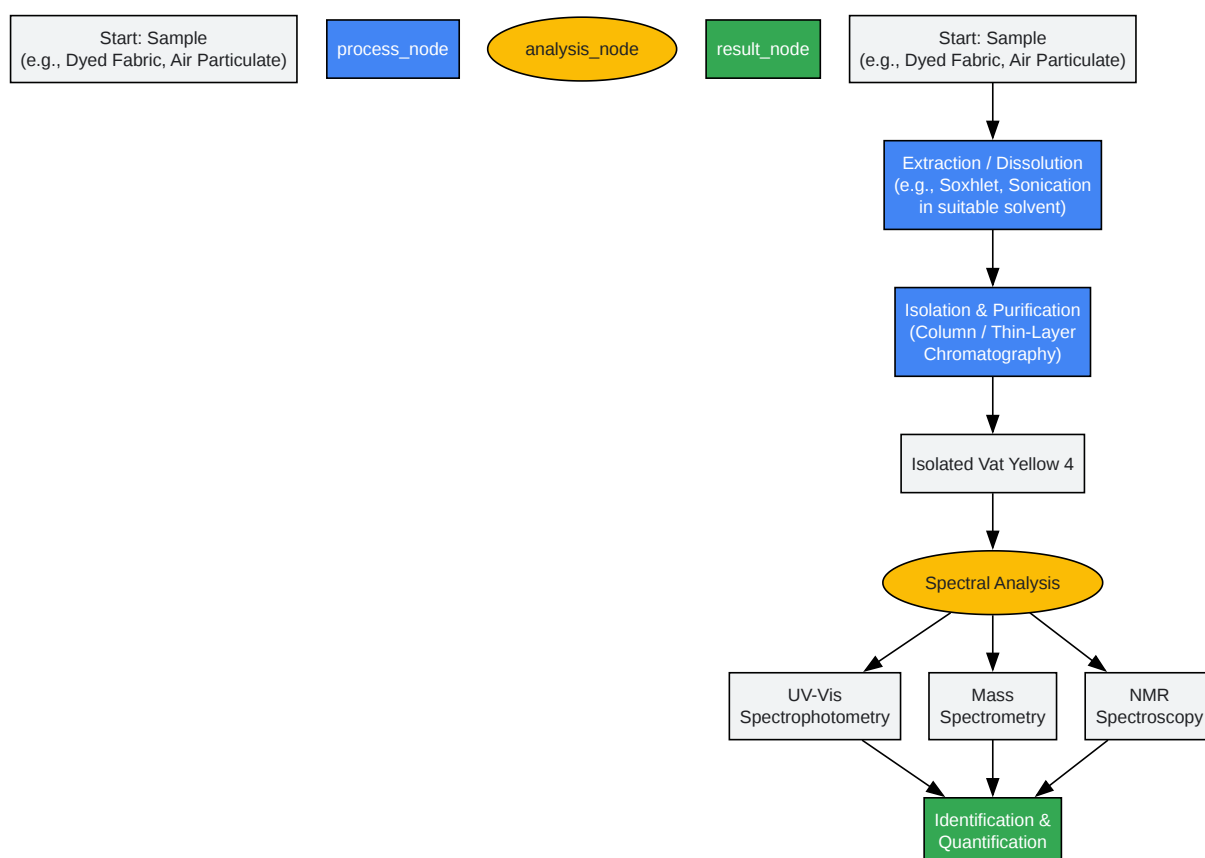
- Calculation of Solubility: a. Use the calibration curve to determine the concentration of **Vat Yellow 4** in the diluted sample. b. Calculate the concentration in the original saturated supernatant, accounting for the dilution factor. c. Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

Visualized Workflows

The following diagrams illustrate key processes and logical workflows related to **Vat Yellow 4**.







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